Comparative Technical Guide: Iodinated Piperidine Scaffolds vs. Standard Sigma Receptor Ligands

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Compound of Interest

Compound Name:	*(R)-3-Iodo-1-methyl-piperidine*
Cat. No.:	*B7985475*

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Executive Summary & Ligand Classification

Sigma receptors (

and

) are chaperone proteins implicated in neuroprotection, carcinogenesis, and analgesia. Ligand development focuses on two categories: Therapeutics (high selectivity/efficacy) and Diagnostics (high affinity/radiolabeling potential).

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Ligand Class	Representative Compound	Primary Role	Affinity ( )	Affinity ( )	Mechanism
Iodinated Piperidine Scaffold	(R)-3-Iodo-1-methyl-piperidine (Core)	Radiotracer Precursor / SPECT Probe	Low (M)	Low (M)	Scaffold for high-affinity probes
Butyrophenone	Haloperidol	Antagonist (Non-selective)	~2.0 nM	~20 nM	Blocks Chaperone Translocation
Benzomorphan	(+)-Pentazocine	Agonist (Selective)	~3.0 nM	>1,000 nM	Promotes Chaperone Activity
Cyclohexylpiperazine	PB28	Agonist/Antagonist (Mixed)	~0.38 nM	~0.68 nM	Cytotoxic / Apoptotic Inducer

*Note: The isolated **(R)-3-iodo-1-methyl-piperidine** fragment lacks the secondary hydrophobic binding domain. Its derivatives (e.g., 4-benzyl or 4-phenyl analogs) achieve nanomolar affinity.

Technical Analysis: **(R)-3-Iodo-1-methyl-piperidine** Scaffold

Structural Significance

The sigma-1 pharmacophore requires a basic amine flanked by two hydrophobic regions (Primary and Secondary Hydrophobic Sites).[1][2]

- The Core: **(R)-3-Iodo-1-methyl-piperidine** provides the Basic Amine (N-methyl) and the Primary Hydrophobic/Steric bulk (Iodine on C3).
- The Limitation: Without a secondary hydrophobic group (e.g., a phenyl ring attached via a linker), this molecule exhibits rapid dissociation and low affinity.

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- The Utility: It serves as a critical chiral synthon for synthesizing SPECT radiotracers (e.g., [123I]-labeled ligands) where the iodine provides the radioactive signal and the piperidine ring ensures blood-brain barrier (BBB) permeability.

Comparative Pharmacokinetics (Derived Ligands)

When this scaffold is elaborated into a full ligand (e.g., iodinated phenyl-piperidines):

- Lipophilicity (LogP): Typically 3.0–4.5, ensuring high BBB penetration.
- Metabolism: N-demethylation is the primary metabolic route.
- Imaging Utility: The Iodine-123 isotope (

  h) allows for SPECT imaging of sigma receptor density in tumors or neurodegenerative diseases.

Performance Comparison: The "Gold Standards"

Haloperidol (The Antagonist Reference)

- Profile: High affinity for

  ,

  , and

  receptors.
- Use Case: Defines "non-specific binding" in assays.
- Drawback: Severe extrapyramidal side effects due to

  blockade; not suitable as a selective sigma probe in vivo.

(+)-Pentazocine (The Agonist Reference)

- Profile: Highly selective for

  over

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(>500-fold).

- Mechanism: Promotes the dissociation of

  from BiP (Binding Immunoglobulin Protein) in the Endoplasmic Reticulum (ER), facilitating translocation to the Mitochondria-Associated Membrane (MAM).

- Use Case: The standard radioligand (

  -pentazocine) for labeling

  sites.

PB28 (The High-Affinity Pan-Ligand)

- Profile: Sub-nanomolar affinity for both subtypes.
- Mechanism: Induces caspase-independent apoptosis in cancer cells (via

).

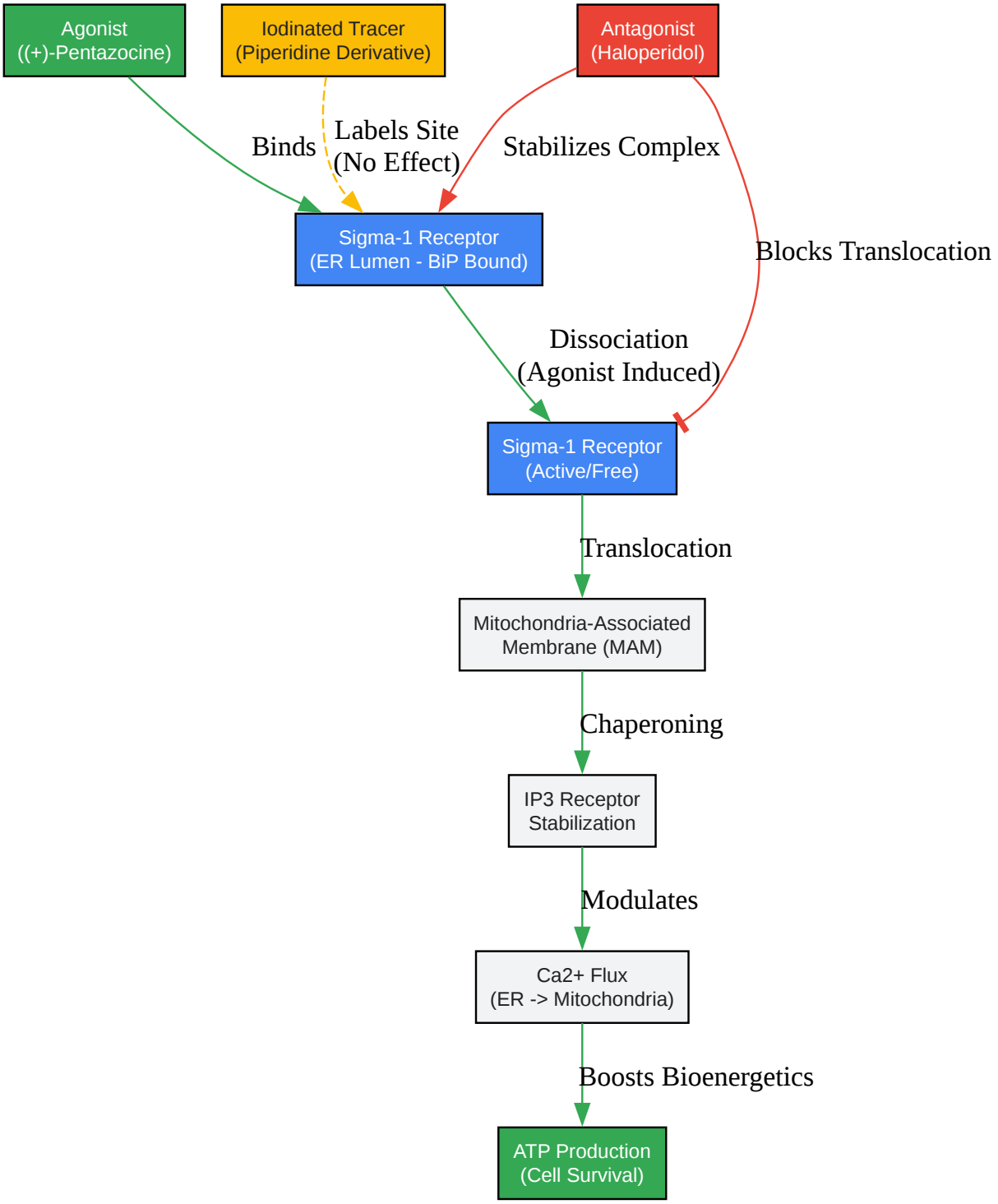
- Use Case: Oncology research; differentiating

  -mediated cytotoxicity.

Visualizing the Mechanism

The following diagram illustrates the differential signaling pathways triggered by Agonists (like Pentazocine) vs. Antagonists (like Haloperidol) and where the Iodinated Scaffold fits (as a tracer).

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Caption: Sigma-1 Receptor Activation Pathway. Agonists promote dissociation from BiP and translocation to MAM, enhancing bioenergetics. Antagonists lock the receptor in the ER. Tracers bind for visualization without necessarily inducing a response.

Experimental Protocols

Protocol: Competitive Radioligand Binding Assay ( )

Objective: Determine the

of an iodinated piperidine derivative against the standard

-pentazocine.

Materials:

- Source Tissue: Guinea pig brain membranes (rich in

).
- Radioligand:

  -pentazocine (Specific Activity ~30-60 Ci/mmol).
- Non-specific Blocker: Haloperidol (10

  M) or G-130.
- Buffer: 50 mM Tris-HCl, pH 7.4.

Workflow:

- Preparation: Homogenize tissue in ice-cold Tris-HCl buffer. Centrifuge at 40,000

  for 15 min. Resuspend pellet.
- Incubation:
  - Mix 100

L Membrane suspension (~200-400

g protein).

- Add 50

  L

  -pentazocine (Final conc. 3 nM).

- Add 50

  L Test Compound (Iodinated Piperidine) at varying concentrations (

  to

  M).

- Control: Add 10

  M Haloperidol to define non-specific binding.

- Equilibrium: Incubate at 37°C for 120 minutes (Sigma-1 kinetics are slow).
- Termination: Rapid filtration through Whatman GF/B filters (pre-soaked in 0.5% polyethylenimine to reduce non-specific binding).
- Quantification: Liquid scintillation counting.
- Analysis: Calculate

  and convert to

  using the Cheng-Prusoff equation:

Protocol: Sigma-2 Cytotoxicity Assay (For PB28 comparison)

Objective: Assess if the ligand induces cell death (characteristic of

agonists).

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- Cell Line: MCF-7 or DU-145 (cancer lines).
- Treatment: Treat cells with compound (0.1 - 100 M) for 24h and 48h.
- Readout: MTT or Alamar Blue assay.
- Control: PB28 (Positive control for cytotoxicity); (+)-Pentazocine (Negative control, non-cytotoxic).

Synthesis & Handling of Iodinated Piperidines

(R)-3-Iodo-1-methyl-piperidine is sensitive to light and heat due to the C-I bond.

- Storage: -20°C, protected from light (amber vial), under Argon.
- Stability: The iodine at the C3 position is relatively stable but can undergo elimination to form an alkene under strong basic conditions.
- Safety: Iodine-123/125 labeled versions are radioactive; handle behind lead shielding.

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